

# Personal protective equipment for handling 2,3,5,6-Tetrafluorobenzaldehyde

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## Compound of Interest

Compound Name: 2,3,5,6-Tetrafluorobenzaldehyde

Cat. No.: B028382

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## Essential Safety and Handling Guide for 2,3,5,6-Tetrafluorobenzaldehyde

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,3,5,6-Tetrafluorobenzaldehyde**. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **2,3,5,6-Tetrafluorobenzaldehyde**
- CAS Number: 19842-76-3
- Molecular Formula:  $C_7H_2F_4O$

Hazard Summary: **2,3,5,6-Tetrafluorobenzaldehyde** is a combustible liquid that can cause skin and serious eye irritation.<sup>[1][2]</sup> It may also cause respiratory irritation.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this chemical. The minimum required PPE is outlined below.

PPE Category	Specification	Rationale
Eye and Face	Chemical safety goggles. A face shield should be worn in situations with a higher risk of splashing.	Protects against splashes and vapors that can cause serious eye irritation. <sup>[1]</sup>
Hand	Chemical-resistant gloves (e.g., Nitrile or Neoprene).	Prevents skin contact which can cause irritation. <sup>[1]</sup>
Respiratory	Use in a well-ventilated area or with local exhaust ventilation. For higher-risk exposures, a respirator with a type ABEK (EN14387) filter is recommended.	Protects against inhalation of vapors which may cause respiratory irritation. <sup>[1]</sup>
Body	A laboratory coat must be worn and fully buttoned. For tasks with a higher risk of significant exposure, consider a chemical-resistant apron or coveralls. <sup>[3]</sup>	Protects against accidental spills and contamination of personal clothing.

## Operational Plan: Step-by-Step Handling Protocol

### 1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.
- Verify that all required PPE is available and in good condition.
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Keep the chemical away from heat, sparks, and open flames as it is a combustible liquid.<sup>[1]</sup>

### 2. During Use:

- Avoid contact with skin, eyes, and clothing.<sup>[3]</sup>

- Do not eat, drink, or smoke in the handling area.[\[3\]](#)
- Dispense the liquid carefully to avoid splashing and the generation of aerosols.
- Keep the container tightly closed when not in use.[\[1\]](#)

### 3. After Handling:

- Wash hands and any exposed skin thoroughly with soap and water.[\[3\]](#)
- Clean the work area and any equipment used.
- Decontaminate or dispose of used PPE according to institutional guidelines.

## Disposal Plan

Chemical waste must be managed in accordance with institutional and regulatory guidelines.

### 1. Waste Collection:

- Collect waste **2,3,5,6-Tetrafluorobenzaldehyde** and any contaminated materials in a designated, compatible, and properly labeled waste container.
- The waste container must be kept securely closed except when adding waste.[\[3\]](#)

### 2. Storage:

- Store the waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- The storage area should be cool and well-ventilated.[\[1\]](#)

### 3. Disposal:

- Dispose of the contents and container through an approved waste disposal plant.[\[1\]](#)
- Do not dispose of this chemical down the drain.

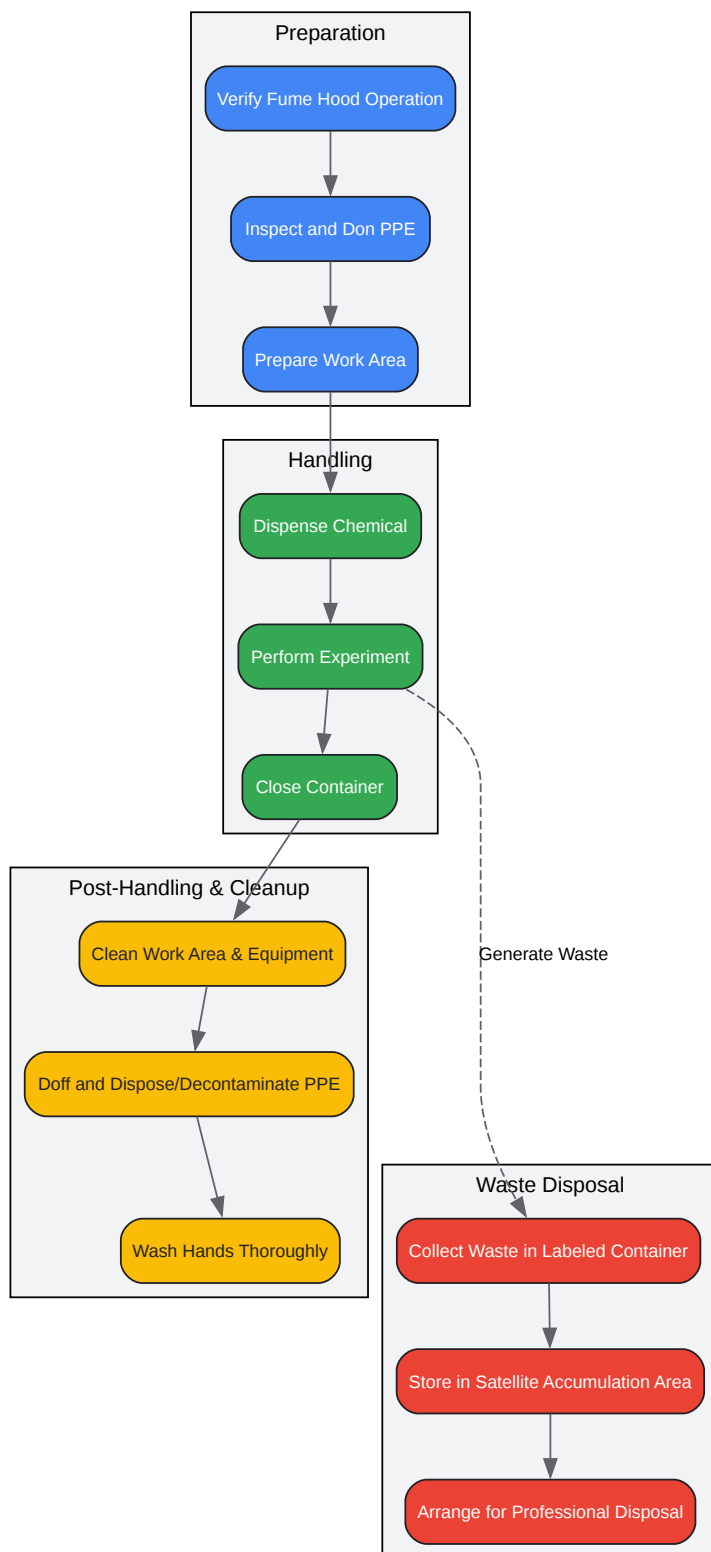
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup by a licensed professional waste disposal service.

## Quantitative Data Summary

Property	Value
Boiling Point	178 °C (lit.)
Density	1.525 g/mL at 25 °C (lit.)
Flash Point	74 °C (165.2 °F) - closed cup
Refractive Index	n <sub>20/D</sub> 1.469 (lit.)
GHS Hazard Statements	H315, H319, H335

## Experimental Workflow

## Handling and Disposal Workflow for 2,3,5,6-Tetrafluorobenzaldehyde

[Click to download full resolution via product page](#)Caption: Workflow for handling and disposing of **2,3,5,6-Tetrafluorobenzaldehyde**.

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## References

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